

# Application of the MBTH Method for Formaldehyde Analysis in Air Samples

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## Compound of Interest

Compound Name: 3-Methyl-2(3H)-benzothiazolone

Cat. No.: B483778

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## Application Notes

The 3-Methyl-2-benzothiazolinone hydrazone (MBTH) method is a widely utilized and sensitive spectrophotometric technique for the determination of formaldehyde in ambient and indoor air samples. This method is particularly valued for its high sensitivity, making it suitable for assessing occupational exposure and monitoring indoor air quality. The underlying principle of this method involves the reaction of formaldehyde with MBTH in the presence of an oxidizing agent to form a stable blue cationic dye.<sup>[1][2]</sup> The intensity of the resulting color, measured spectrophotometrically, is directly proportional to the formaldehyde concentration.<sup>[1]</sup>

There are two primary approaches for sample collection when employing the MBTH method:

- **Impinger-Based Sampling:** This traditional method involves drawing a known volume of air through an impinger containing an absorbing solution of MBTH. This technique is effective for collecting gaseous formaldehyde.
- **Coated Filter Sampling:** A more modern approach utilizes a glass fiber filter coated with MBTH hydrochloride.<sup>[3][4]</sup> This active sampling method offers advantages in terms of ease of handling and transportation. Air is drawn through the filter, and the formaldehyde is captured directly onto the solid support.<sup>[3][4]</sup>

The MBTH method is recognized by various regulatory and advisory bodies. For instance, it forms the basis of NIOSH Method 3500 for the determination of formaldehyde.<sup>[5][6]</sup> The

method's applicability extends to a working range of 0.02 to 4.0 ppm for an 80-L air sample, with the capability to measure ceiling levels as low as 0.1 ppm for a 15-L sample.[\[5\]](#)[\[6\]](#)

It is important to be aware of potential interferences. A positive interference can be observed from other aliphatic aldehydes, though the method is most sensitive to formaldehyde.[\[1\]](#) Oxidizable organic materials may also lead to positive interference.[\[6\]](#) Conversely, phenol can produce a negative bias.[\[6\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative parameters associated with the MBTH method for formaldehyde analysis.

Parameter	Value	Reference Method/Study
Working Range	0.02 to 4.0 ppm (0.025 to 4.6 mg/m <sup>3</sup> ) for an 80-L air sample	NIOSH Method 3500 <a href="#">[5]</a> <a href="#">[6]</a>
Detection Limit	0.5 µg per sample	NIOSH Method 3500 <a href="#">[5]</a>
Ceiling Level Measurement	As low as 0.1 ppm for a 15-L sample	NIOSH Method 3500 <a href="#">[5]</a> <a href="#">[6]</a>
Recovery from Coated Filters	87-102% in the range of 0.065-2.9 µg of formaldehyde	Chan et al. (2001) <a href="#">[3]</a> <a href="#">[4]</a>
Collection Efficiency (Coated Filter)	> 90%	Chan et al. (2001) <a href="#">[3]</a> <a href="#">[4]</a>
Overall Sensitivity (Coated Filter)	Approximately 3 µg/m <sup>3</sup> (about 2 ppb v/v)	Chan et al. (2001) <a href="#">[3]</a> <a href="#">[4]</a>
Precision (Coefficient of Variation)	Ranged from 0.03 to 0.24, with a pooled precision of 0.09	NIOSH Method 3500 Field Study <a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

### Protocol 1: Impinger-Based Sampling and Analysis (Based on NIOSH Method 3500)

### 1. Reagent Preparation:

- **MBTH Absorbing Solution (0.05%):** Dissolve 0.5 g of 3-methyl-2-benzothiazolinone hydrazone hydrochloride in deionized water and dilute to 1 L.
- **Oxidizing Reagent:** Prepare a solution containing 1% ferric chloride and 1.6% sulfamic acid in deionized water.
- **Formaldehyde Stock Solution (1 mg/mL):** Prepare by diluting a standardized formalin solution.
- **Working Standards:** Prepare a series of working standards by diluting the formaldehyde stock solution with the MBTH absorbing solution.

### 2. Air Sampling:

- Calibrate a personal sampling pump to a flow rate between 0.2 and 1.0 L/min.
- Connect a midjet impinger containing 10 mL of the MBTH absorbing solution to the pump.
- Sample a known volume of air (typically 1 to 100 L).
- After sampling, seal the impinger and protect it from light.

### 3. Sample Analysis:

- Transfer the contents of the impinger to a 25 mL volumetric flask.
- Add 2 mL of the oxidizing reagent and allow the color to develop for at least 12 minutes.
- Dilute to the mark with deionized water.
- Measure the absorbance of the solution at 628 nm using a spectrophotometer.
- Prepare a calibration curve using the working standards and determine the concentration of formaldehyde in the sample.

## Protocol 2: Coated Filter Sampling and Analysis

### 1. Reagent and Media Preparation:

- **MBTH Coating Solution:** Prepare a solution of 3-methyl-2-benzothiazolinone hydrazone hydrochloride in deionized water.
- **Filter Coating:** Evenly coat glass fiber filters with the MBTH solution and dry them in a desiccator. Store the coated filters in a clean, sealed container.
- **Oxidizing Reagent:** Prepare a solution of iron (III) chloride and sulfamic acid.[\[3\]](#)[\[4\]](#)
- **Formaldehyde Stock and Working Standards:** Prepare as described in Protocol 1.

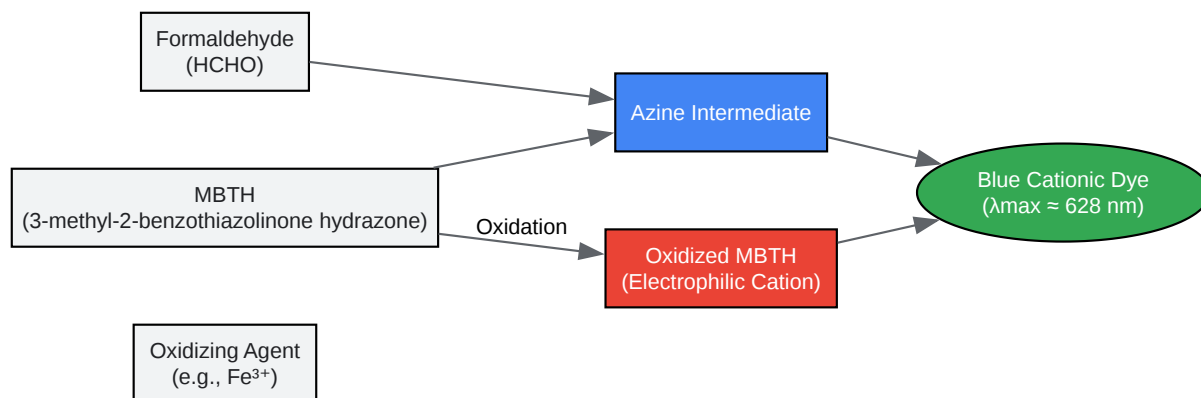
### 2. Air Sampling:

- Place a coated filter in a filter cassette.
- Connect the cassette to a calibrated sampling pump and sample air at a known flow rate (up to 1 L/min) for a specified duration.[\[3\]](#)[\[4\]](#)
- After sampling, cap the filter cassette.

### 3. Sample Analysis:

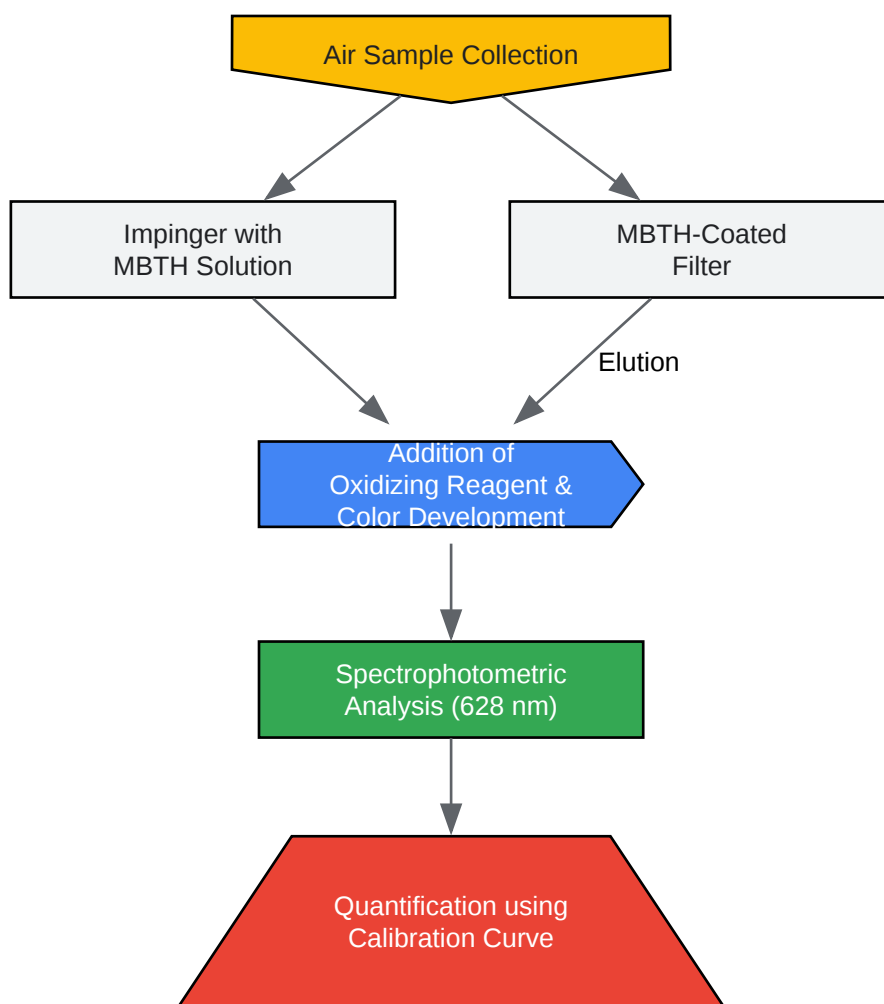
- Extract the filter with a known volume of deionized water (e.g., 10 mL) by shaking or vortexing.
- Take an aliquot of the extract and add the oxidizing reagent.
- Allow for color development.
- Measure the absorbance at 628 nm and quantify the formaldehyde concentration against a calibration curve prepared from standards that have been similarly treated.[\[3\]](#)[\[4\]](#)

## Visualizations



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Caption: Chemical reaction mechanism of the MBTH method for formaldehyde detection.



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Caption: General experimental workflow for formaldehyde analysis using the MBTH method.

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